

The Environmental Fate and Persistence of Maneb: A Technical Guide

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Compound of Interest

Compound Name: *Maneb*

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Introduction

Maneb, a manganese-containing ethylene-bis-dithiocarbamate (EBDC) fungicide, has been widely used in agriculture to control a broad spectrum of fungal diseases on fruits, vegetables, and field crops. Understanding its environmental fate and persistence is crucial for assessing its potential ecological impact and ensuring its safe use. This technical guide provides an in-depth overview of the current scientific knowledge regarding the environmental degradation, persistence, and mobility of **Maneb** and its principal metabolite, ethylenethiourea (ETU).

Physicochemical Properties

A summary of the key physicochemical properties of **Maneb** is presented below. These properties influence its behavior and transport in the environment.

Property	Value	Reference
Chemical Name	Manganese ethylenebis(dithiocarbamate) (polymeric)	[1]
CAS Number	12427-38-2	[1]
Molecular Formula	(C ₄ H ₆ MnN ₂ S ₄) _n	[1]
Molecular Weight	265.29 g/mol (monomer)	[1]
Water Solubility	6 mg/L	[1]
Vapor Pressure	Negligible at 20 °C	[1]
Appearance	Yellow powder	[1]

Environmental Fate and Persistence

Maneb is characterized by its relatively low persistence in the environment, readily transforming into other compounds. Its primary and most significant degradation product is ethylenethiourea (ETU), which exhibits greater persistence and mobility.[1]

Degradation in Soil

Maneb degradation in soil occurs under both aerobic and anaerobic conditions.[1] The field half-life of **Maneb** is reported to be between 12 and 36 days.[1] The primary degradation pathway in soil involves the formation of ETU.[1] The degradation of **Maneb** in soil is influenced by factors such as soil type, organic matter content, and microbial activity.

Table 1: Aerobic and Anaerobic Soil Metabolism of **Maneb**

Condition	Half-life (DT ₅₀)	Metabolites	Reference
Aerobic	< 2 days	ETU, EU, CO ₂	[2]
Anaerobic	8 days	ETU, EU	[2]

Degradation in Water

In aquatic environments, **Maneb** undergoes rapid degradation. Under anaerobic aquatic conditions, **Maneb** can degrade completely within one hour.[1] Hydrolysis is a key degradation process, and its rate is influenced by pH and temperature. The half-life of **Maneb** in water at pH 5-9 is reported to be less than one day.[2] Identified hydrolysis products include ethylene bisisothiocyanate sulfide (EBIS), ethylenethiourea (ETU), and ethyleneurea (EU).[2]

Photolysis also contributes to the degradation of **Maneb** in water. Aqueous photolysis studies have shown that the half-life of **Maneb** can be less than 3 hours with complete disappearance.[2] Photodegradation products include EBIS, ETU, ethylenediamine (EDA), and EU.[2]

Table 2: Hydrolysis and Photolysis of **Maneb** in Water

Condition	Half-life (DT ₅₀)	Degradation Products	Reference
Hydrolysis (pH 5-9)	< 1 day	EBIS, ETU, EU	[2]
Aqueous Photolysis	< 3 hours	EBIS, ETU, EDA, EU	[2]

Mobility and Transport

Maneb itself exhibits low mobility in soil. It is strongly bound by most soils and has low water solubility, which limits its potential to leach into groundwater.[1] Studies have shown that **Maneb** residues generally do not leach below the top 5 inches of soil.[1] The soil adsorption coefficient (K_{oc}) for **Maneb** is estimated to be 240, suggesting moderate mobility; however, it is often considered to be immobile due to its rapid degradation and strong binding to soil particles.[3]

In contrast, its primary metabolite, ETU, is more mobile due to its higher water solubility and weaker adsorption to soil particles.[2] This presents a potential concern for groundwater contamination.

Table 3: Soil Adsorption and Mobility of **Maneb** and ETU

Compound	Koc (mL/g)	Mobility Classification	Reference
Maneb	240	Moderate (often considered immobile)	[3]
ETU	0.71 - 1.13 (Kd)	High	[2]

Bioaccumulation

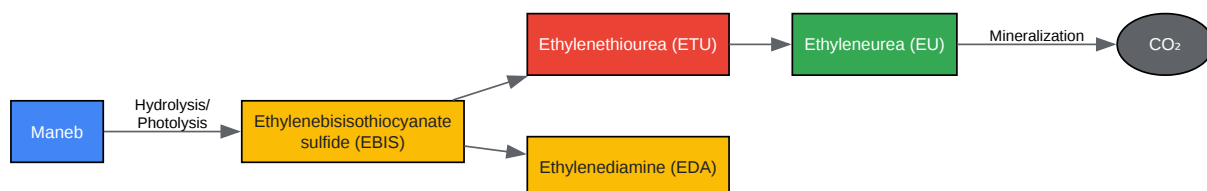
The potential for **Maneb** to bioaccumulate in aquatic organisms is considered to be low. A study on golden ide fish measured a bioconcentration factor (BCF) of less than 10.[3] This low BCF value suggests that **Maneb** is not likely to accumulate to significant levels in the tissues of aquatic organisms.

Table 4: Bioaccumulation Potential of **Maneb**

Organism	Bioconcentration Factor (BCF)	Conclusion	Reference
Golden Ide (Leuciscus idus melanotus)	< 10	Low bioaccumulation potential	[3]

Degradation Pathway of Maneb

The degradation of **Maneb** proceeds through several key intermediates, with ethylenethiourea (ETU) being the most significant from an environmental and toxicological perspective. The following diagram illustrates the primary degradation pathway.



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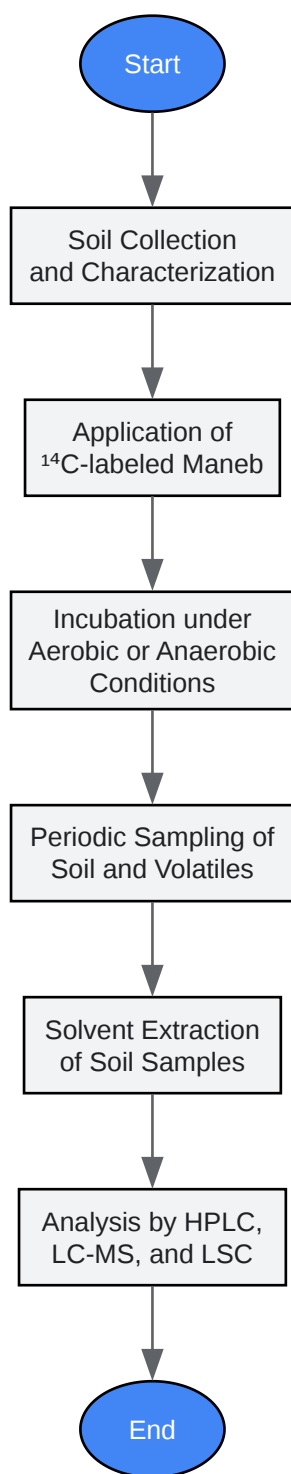
Caption: Primary degradation pathway of **Maneb** to its major metabolites.

Experimental Protocols

The environmental fate of **Maneb** has been investigated through a variety of laboratory and field studies. The following sections provide an overview of the typical experimental methodologies employed.

Soil Metabolism Studies

Aerobic and anaerobic soil metabolism studies are conducted to determine the rate and pathway of **Maneb** degradation in soil.



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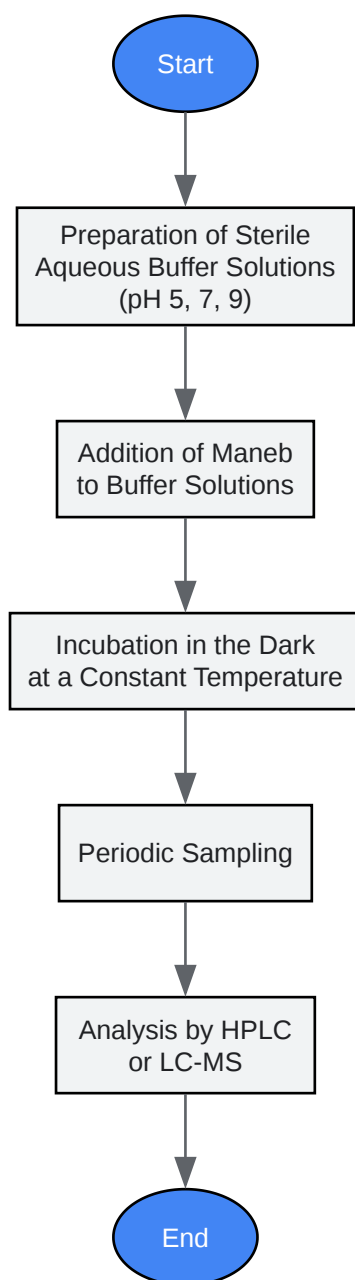
Caption: General workflow for a soil metabolism study.

A typical aerobic soil metabolism study involves treating a characterized soil sample with radiolabeled **Maneb** (e.g., ¹⁴C-**Maneb**) and incubating it in the dark at a constant temperature

and moisture content. Air is passed through the incubation system to maintain aerobic conditions, and volatile traps are used to collect any evolved $^{14}\text{CO}_2$ or other volatile organic compounds. Soil samples are collected at various time intervals and extracted with appropriate solvents. The extracts are then analyzed using techniques such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) to identify and quantify **Maneb** and its degradation products. The unextracted soil residue is analyzed for bound residues. Anaerobic studies follow a similar protocol but are conducted in the absence of oxygen, typically after an initial aerobic phase.

Hydrolysis Studies

Hydrolysis studies are performed to determine the rate of **Maneb** degradation in water at different pH levels.



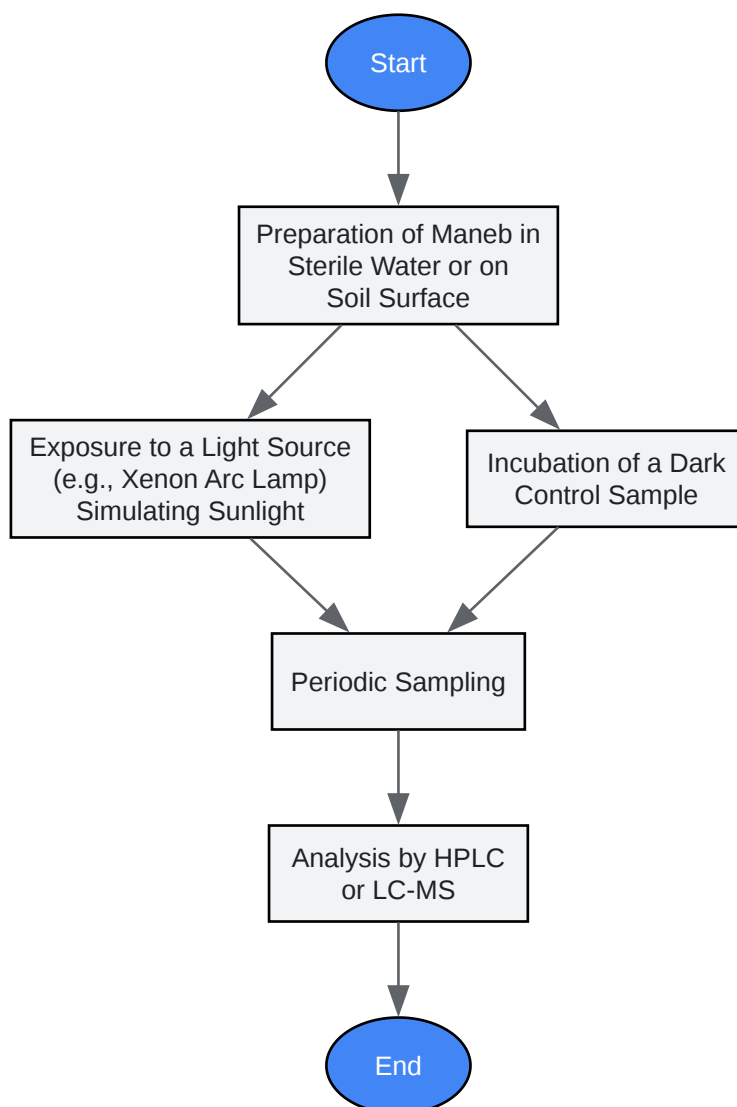
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Caption: General workflow for a hydrolysis study.

Sterile aqueous buffer solutions at environmentally relevant pH values (e.g., 5, 7, and 9) are prepared. **Maneb** is added to these solutions, which are then incubated in the dark at a constant temperature. Samples are collected at specified time intervals and analyzed directly by HPLC or LC-MS to determine the concentration of the parent compound and any degradation products.

Photolysis Studies

Photolysis studies assess the degradation of **Maneb** in water and on soil surfaces when exposed to light.



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Caption: General workflow for a photolysis study.

For aqueous photolysis, a solution of **Maneb** in sterile, buffered water is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). For soil photolysis, a thin layer of soil treated with **Maneb** is similarly irradiated. Dark control samples are incubated under the same conditions but without light exposure to differentiate between photolytic and other

degradation processes. Samples are collected over time and analyzed to determine the rate of degradation and identify photoproducts.

Conclusion

Maneb is a non-persistent fungicide that rapidly degrades in the environment through biotic and abiotic processes. Its primary metabolite, ETU, is more persistent and mobile, warranting consideration in environmental risk assessments. The fate and persistence of **Maneb** are influenced by a variety of environmental factors, including soil type, pH, temperature, and sunlight. The data and methodologies presented in this guide provide a comprehensive overview for researchers and professionals involved in the study and regulation of this fungicide.

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